

5-Methylfurfural: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methylfurfural

Cat. No.: B050972

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Introduction

5-Methylfurfural (5-MF) is a naturally occurring organic compound derived from the dehydration of hexoses and is commonly found in a variety of heat-treated foods.^[1] It is a significant flavoring agent, imparting sweet, spicy, and caramel-like notes, and finds extensive use in the food and fragrance industries.^{[1][2][3][4]} Beyond its sensory properties, **5-Methylfurfural** is gaining increasing attention as a versatile platform chemical and a key intermediate in the synthesis of biofuels, pharmaceuticals, and agrochemicals.^{[1][2]} Its derivation from renewable biomass sources positions it as a crucial component in the development of sustainable chemical processes.^[5] This technical guide provides an in-depth overview of the physicochemical properties of **5-Methylfurfural**, along with generalized experimental methodologies for their determination and a visualization of its synthesis and application pathways.

Physicochemical Properties of 5-Methylfurfural

The following tables summarize the key physicochemical properties of **5-Methylfurfural** based on available data. It is important to note that values may vary slightly between different sources.

Identifier	Value	Reference
CAS Number	620-02-0	[6]
Molecular Formula	C ₆ H ₆ O ₂	[6]
Molecular Weight	110.11 g/mol	[6]
Appearance	Colorless to light orange/yellow/green clear liquid.	[1][6]
Odor	Sweet, spicy, warm, caramel-like, with notes of maple and almond.	[1][3][4]

Physical Property	Value	Conditions	Reference
Boiling Point	187–189 °C	at 760 mmHg	[6]
Melting Point	-6 °C	[2]	
Density	1.107 - 1.129 g/cm ³	at 20-25 °C	[1][2]
Refractive Index	1.530 - 1.533	at 20 °C	[1]
Vapor Pressure	0.686 mmHg	at 25 °C	[7]
Flash Point	72 °C	[6]	
Solubility	Soluble in alcohol and organic solvents; slightly soluble in water.	[6]	
LogP (Octanol-Water Partition Coefficient)	1.38	Estimated	[7]

Spectroscopic Data	Description	Reference
^1H NMR	Spectrum available.	[8]
^{13}C NMR	Data available.	
Mass Spectrometry (MS)	Data available.	
Infrared (IR) Spectroscopy	Data available.	

Experimental Protocols

Detailed, compound-specific experimental protocols for the determination of all physicochemical properties of **5-Methylfurfural** are not readily available in the public domain. However, this section outlines generalized, standard methodologies that are broadly applicable to the characterization of liquid organic compounds like **5-Methylfurfural**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point is distillation.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath

Procedure:

- A sample of **5-Methylfurfural** is placed in the distillation flask along with boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The flask is gently heated.
- The temperature is recorded when the liquid is boiling, and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point at the recorded atmospheric pressure.[9]

Measurement of Density

Density, the mass per unit volume, is a fundamental physical property. For liquids, it is often determined using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

- The empty pycnometer is cleaned, dried, and weighed.
- It is then filled with distilled water of a known temperature and weighed again to determine the volume of the pycnometer.
- The pycnometer is emptied, dried, and filled with **5-Methylfurfural** at the same temperature.
- The pycnometer is weighed again.
- The density of **5-Methylfurfural** is calculated by dividing the mass of the sample by the volume of the pycnometer.[10]

Solubility Testing

Solubility is the ability of a substance (solute) to dissolve in a solvent to form a homogeneous solution.

Apparatus:

- Vials or test tubes
- Vortex mixer or shaker
- Analytical balance

Procedure:

- A known mass of **5-Methylfurfural** is added to a vial containing a known volume of the solvent (e.g., water, ethanol, organic solvents).
- The mixture is agitated at a constant temperature until equilibrium is reached.
- The solution is visually inspected for the presence of undissolved solute.
- If the solute completely dissolves, more is added incrementally until saturation is reached.
- Quantitative solubility can be determined by analyzing the concentration of the saturated solution using techniques like chromatography or spectroscopy.[\[11\]](#)[\[12\]](#)

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance and is temperature-dependent.

Apparatus:

- Abbe refractometer

Procedure:

- A few drops of **5-Methylfurfural** are placed on the prism of the refractometer.

- The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made should be recorded.[13]

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful analytical technique for separating and identifying volatile organic compounds.

Generalized Protocol:

- Sample Preparation: A dilute solution of **5-Methylfurfural** in a suitable solvent (e.g., dichloromethane) is prepared.
- Injection: A small volume of the sample is injected into the gas chromatograph.
- Separation: The sample is vaporized and carried by an inert gas through a capillary column. The components of the sample are separated based on their boiling points and interactions with the stationary phase of the column.
- Detection: As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of the fragments is measured, producing a mass spectrum that can be used to identify the compound.[14][15][16]

Nuclear Magnetic Resonance (NMR) Spectroscopy Sample Preparation

NMR spectroscopy is used to determine the structure of organic molecules.

Generalized Protocol:

- Sample Preparation: Approximately 5-25 mg of **5-Methylfurfural** is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a small vial.[17]

- Filtration: The solution is filtered through a small plug of glass wool or cotton in a Pasteur pipette directly into a clean NMR tube to remove any particulate matter.[18]
- Capping and Labeling: The NMR tube is securely capped and properly labeled.
- Analysis: The prepared sample is then placed in the NMR spectrometer for analysis.[19]

Synthesis and Applications Workflow

5-Methylfurfural is a key bio-based platform chemical. The following diagram illustrates a generalized workflow from its synthesis from biomass to its diverse applications.

Caption: Synthesis of **5-Methylfurfural** from biomass and its key applications.

Conclusion

5-Methylfurfural is a compound of significant industrial and research interest due to its favorable physicochemical properties and its role as a renewable platform chemical. Its applications in the flavor and fragrance industries are well-established, and its potential as a precursor for biofuels and bio-based polymers is a rapidly developing field. This guide provides a consolidated resource of its key properties and general methodologies for its analysis, which can serve as a valuable reference for professionals in research, development, and quality control. Further research into specific, validated analytical methods for this compound will be beneficial for its expanding applications.

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- To cite this document: BenchChem. [5-Methylfurfural: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050972#physicochemical-properties-of-5-methylfurfural]

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